

# Application Notes and Protocols for the Analytical Characterization of 4-(Phenylthio)aniline

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## Compound of Interest

Compound Name: 4-(Phenylthio)aniline

Cat. No.: B071985

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## Introduction

**4-(Phenylthio)aniline** is a substituted aniline derivative with applications in organic synthesis, serving as a building block for pharmaceuticals and other specialty chemicals. Its unique structure, incorporating a phenylthio group, imparts specific physicochemical properties that necessitate a multi-faceted analytical approach for comprehensive characterization. This guide provides a detailed overview of the essential analytical techniques for the structural elucidation, purity assessment, and quality control of **4-(Phenylthio)aniline**, tailored for researchers, scientists, and professionals in drug development. The methodologies described herein are grounded in established analytical principles and are designed to ensure data integrity and regulatory compliance.

## Physicochemical Properties of 4-(Phenylthio)aniline

A thorough understanding of the fundamental physicochemical properties of **4-(Phenylthio)aniline** is critical for the development of robust analytical methods. These properties influence sample preparation, chromatographic behavior, and spectroscopic response.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	201.29 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1135-14-4	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Varies (can be an oil or solid)	<a href="#">[4]</a>
XLogP3	2.9	<a href="#">[1]</a>

## Strategic Approach to Analytical Characterization

The comprehensive characterization of **4-(Phenylthio)aniline** relies on a synergistic combination of spectroscopic and chromatographic techniques. This integrated approach ensures unambiguous identification, accurate quantification, and thorough purity profiling. The following workflow provides a logical sequence for the analytical characterization process.

Figure 1: Integrated Analytical Workflow

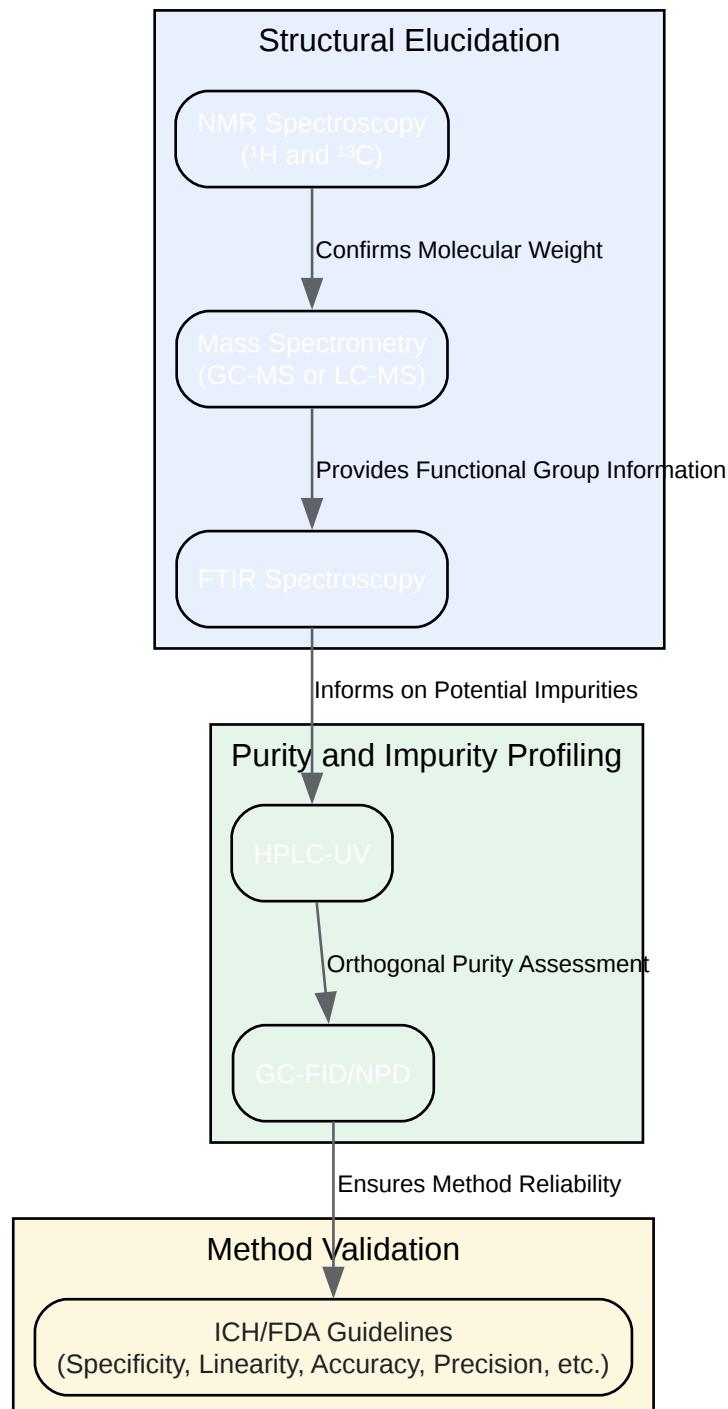
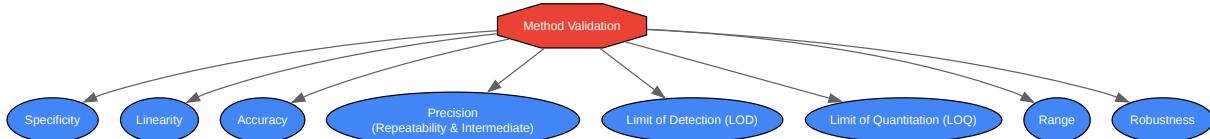


Figure 2: Key Parameters for Analytical Method Validation

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## Sources

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